

Application Notes and Protocols: Sodium Thiosalicylate in Analytical Chemistry

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Compound of Interest

Compound Name: Sodium thiosalicylate

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Introduction

Sodium thiosalicylate, the sodium salt of thiosalicylic acid, is a versatile organic reagent with significant applications in analytical chemistry. Its utility stems from the presence of both a carboxylate and a thiol group, which allows it to act as a potent chelating agent for a variety of metal ions. This dual functionality enables the formation of stable, often colored, complexes, making it a valuable reagent in spectrophotometric analysis and other analytical techniques. These application notes provide detailed protocols for the use of **sodium thiosalicylate** in the quantitative determination of metal ions, offering simple, rapid, and sensitive methods for researchers in various fields, including environmental monitoring, materials science, and pharmaceutical analysis.

Application 1: Spectrophotometric Determination of Palladium(II)

Sodium thiosalicylate forms a stable, colored complex with palladium(II) ions in an acidic medium, which can be quantitatively measured using spectrophotometry. This method is notable for its selectivity and sensitivity.

Quantitative Data

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	410 nm	F. Toribio, et al. (1980)
Optimal pH Range	2.0 - 3.5	F. Toribio, et al. (1980)
Beer's Law Range	0.5 - 10.0 $\mu\text{g/mL}$	F. Toribio, et al. (1980)
Molar Absorptivity	$1.2 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	F. Toribio, et al. (1980)
Sandell's Sensitivity	$0.0088 \mu\text{g/cm}^2$	F. Toribio, et al. (1980)
Stoichiometry (Pd:Reagent)	1:2	F. Toribio, et al. (1980)

Experimental Protocol

1. Reagents and Solutions:

- Palladium(II) Standard Solution (1000 $\mu\text{g/mL}$): Dissolve 0.2672 g of palladium(II) chloride (PdCl_2) in 100 mL of 0.1 M hydrochloric acid. Standardize the solution by a known method.
- **Sodium Thiosalicylate** Solution (0.1% w/v): Dissolve 0.1 g of **sodium thiosalicylate** in 100 mL of distilled water. This solution should be freshly prepared.
- Buffer Solution (pH 3.0): Prepare a buffer solution using appropriate amounts of glycine and hydrochloric acid.
- Hydrochloric Acid (0.1 M): Prepare by diluting concentrated HCl.

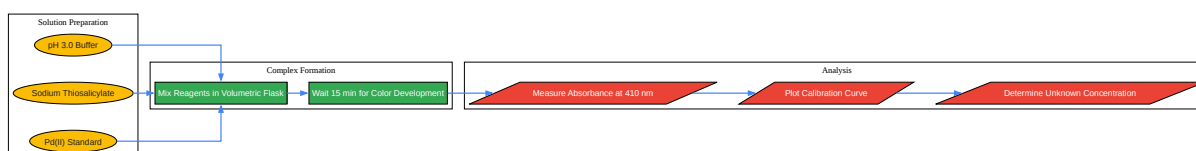
2. Instrumentation:

- UV-Visible Spectrophotometer
- pH meter
- Calibrated glassware

3. Procedure:

- Into a series of 10 mL volumetric flasks, pipette aliquots of the standard palladium(II) solution to cover the concentration range of 0.5 - 10.0 $\mu\text{g/mL}$.
- To each flask, add 2 mL of the pH 3.0 buffer solution.
- Add 1 mL of the 0.1% **sodium thiosalicylate** solution to each flask.
- Make up the volume to the mark with distilled water and mix well.
- Allow the solutions to stand for 15 minutes for complete color development.
- Measure the absorbance of each solution at 410 nm against a reagent blank prepared in the same manner but without the palladium(II) solution.
- Plot a calibration curve of absorbance versus concentration of palladium(II).
- For the determination of palladium in an unknown sample, follow the same procedure and determine the concentration from the calibration curve.

Experimental Workflow



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Caption: Workflow for the spectrophotometric determination of Palladium(II).

Application 2: Spectrophotometric Determination of Gold(III)

Sodium thiosalicylate reacts with gold(III) in a slightly acidic to neutral medium to form a yellow-colored, water-soluble complex suitable for spectrophotometric analysis. This method provides a simple and rapid alternative to more complex analytical techniques.

Quantitative Data

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	360 nm	A.K. Singh, et al. (1983)
Optimal pH Range	4.0 - 6.5	A.K. Singh, et al. (1983)
Beer's Law Range	2.0 - 24.0 $\mu\text{g/mL}$	A.K. Singh, et al. (1983)
Molar Absorptivity	$4.5 \times 10^3 \text{ L mol}^{-1} \text{ cm}^{-1}$	A.K. Singh, et al. (1983)
Sandell's Sensitivity	$0.043 \mu\text{g/cm}^2$	A.K. Singh, et al. (1983)
Stoichiometry (Au:Reagent)	1:3	A.K. Singh, et al. (1983)

Experimental Protocol

1. Reagents and Solutions:

- Gold(III) Standard Solution (1000 $\mu\text{g/mL}$): Dissolve 0.163 g of chloroauric acid ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$) in 100 mL of distilled water. Standardize the solution.
- Sodium Thiosalicylate** Solution (0.2% w/v): Dissolve 0.2 g of **sodium thiosalicylate** in 100 mL of distilled water. Prepare fresh daily.
- Buffer Solution (pH 5.0): Prepare an acetate buffer by mixing appropriate volumes of 0.2 M acetic acid and 0.2 M sodium acetate.

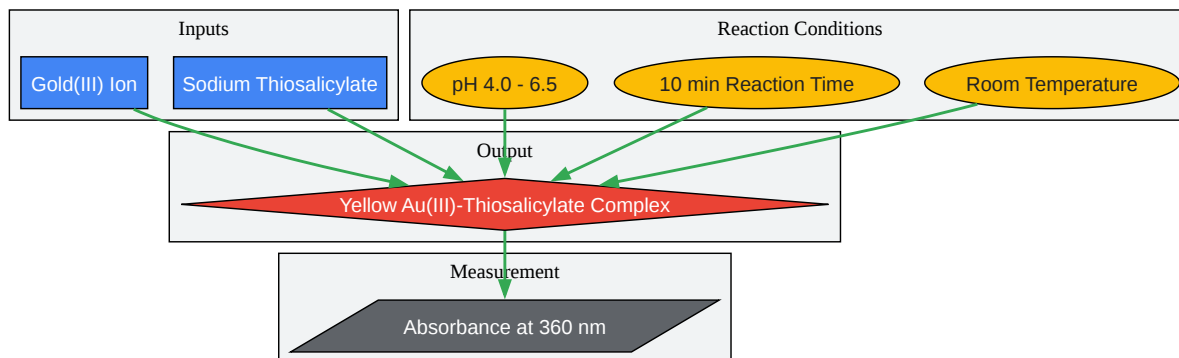
2. Instrumentation:

- UV-Visible Spectrophotometer
- pH meter
- Calibrated volumetric flasks and pipettes

3. Procedure:

- Transfer aliquots of the standard gold(III) solution into a series of 25 mL volumetric flasks to obtain final concentrations in the range of 2.0 - 24.0 $\mu\text{g/mL}$.
- Add 5 mL of the pH 5.0 acetate buffer to each flask.
- Add 2 mL of the 0.2% **sodium thiosalicylate** solution.
- Dilute to the mark with distilled water and mix thoroughly.
- Allow the reaction to proceed for 10 minutes at room temperature.
- Measure the absorbance of the yellow complex at 360 nm against a reagent blank.
- Construct a calibration graph by plotting absorbance against the concentration of gold(III).
- Analyze unknown samples by following the same procedure and determine the concentration from the calibration curve.

Logical Relationship of Reaction Parameters



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Caption: Key parameters for the formation and measurement of the Au(III)-Thiosalicylate complex.

Disclaimer

These protocols are intended for guidance and should be adapted and validated by the end-user for their specific analytical requirements and sample matrices. Appropriate safety precautions should be taken when handling all chemicals.

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